

In-Depth Technical Guide: Physicochemical Properties of 3-Bromo-5-fluorotoluene

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Compound of Interest

Compound Name: 3-Bromo-5-fluorotoluene

Cat. No.: B1272607

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This guide provides essential physicochemical data for **3-Bromo-5-fluorotoluene**, a key reagent in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Data

The molecular formula and molecular weight are fundamental properties for any chemical compound, crucial for stoichiometric calculations, analytical characterization, and material specification.

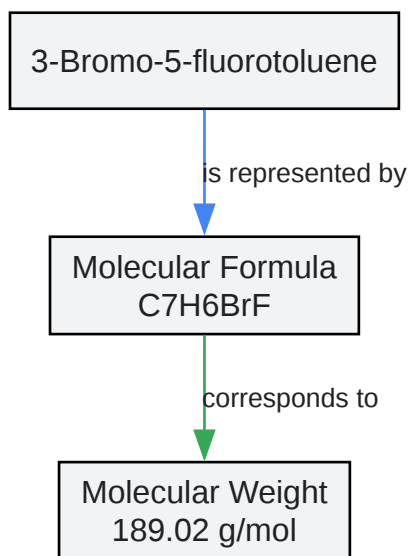
Property	Value	Citations
Molecular Formula	C7H6BrF	[1][2][3]
Molecular Weight	189.02 g/mol	[1][3]

This data is compiled from reputable chemical suppliers and databases, ensuring accuracy and reliability for research and development applications. The compound, also known by its synonym 1-bromo-3-fluoro-5-methylbenzene, is a halogenated aromatic hydrocarbon.[2][3]

Logical Relationship of Molecular Properties

The relationship between a chemical compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following

diagram illustrates this direct correlation for **3-Bromo-5-fluorotoluene**.



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Molecular properties of **3-Bromo-5-fluorotoluene**.

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References

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- 3. 1-Bromo-3-fluoro-5-methylbenzene | C7H6BrF | CID 2773396 - PubChem [pubchem.ncbi.nlm.nih.gov]
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